

# An In-Depth Technical Guide to the Physical and Chemical Properties of Tsugafolin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tsugafolin*

Cat. No.: *B1163843*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Tsugafolin**, a dehydroflavone found in certain plant species, has garnered scientific interest due to its biological activities, including weak anti-HIV properties. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Tsugafolin**. It includes a summary of its structural and physicochemical data, detailed experimental protocols for its isolation and characterization, and an exploration of its known biological interactions, particularly concerning its anti-HIV activity. This document is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

## Physical and Chemical Properties

**Tsugafolin** is a flavonoid compound with the molecular formula  $C_{17}H_{16}O_5$  and a molecular weight of 300.31.[1] It exists as a powder at room temperature and is soluble in various organic solvents, including chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.[2]

Table 1: Physical and Chemical Properties of **Tsugafolin**

Property	Value	Source
Molecular Formula	C17H16O5	[1]
Molecular Weight	300.31 g/mol	[1]
Physical State	Powder	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]
Melting Point	Data not available	
Boiling Point	Data not available	

#### Spectroscopic Data:

Detailed experimental spectroscopic data for **Tsugafolin**, including <sup>1</sup>H NMR, <sup>13</sup>C NMR, UV-Vis, and IR spectra, are not readily available in the public domain. Researchers are advised to perform these analyses upon isolation of the compound. General characteristics for flavonoids in these spectroscopic techniques are as follows:

- <sup>1</sup>H NMR: Aromatic protons typically appear in the range of  $\delta$  6-8 ppm. The number, multiplicity, and coupling constants of these signals provide information about the substitution pattern of the aromatic rings. Protons of the heterocyclic C ring will have characteristic shifts.
- <sup>13</sup>C NMR: Carbonyl carbons of the  $\gamma$ -pyrone ring are typically observed in the downfield region (around  $\delta$  170-180 ppm). Aromatic carbons and carbons of the C ring will have distinct chemical shifts that can be assigned using techniques like HSQC and HMBC.[3]
- UV-Vis Spectroscopy: Flavonoids generally exhibit two major absorption bands in the UV-Vis spectrum. Band I, in the range of 300-400 nm, corresponds to the B-ring cinnamoyl system. Band II, in the range of 240-280 nm, is associated with the A-ring benzoyl system.[4][5]
- IR Spectroscopy: The IR spectrum of a flavonoid will typically show characteristic absorption bands for hydroxyl (-OH) groups (broad band around 3400 cm<sup>-1</sup>), carbonyl (C=O) stretching of the  $\gamma$ -pyrone ring (around 1650 cm<sup>-1</sup>), aromatic C=C stretching (around 1600 and 1450 cm<sup>-1</sup>), and C-O stretching vibrations.[6][7]

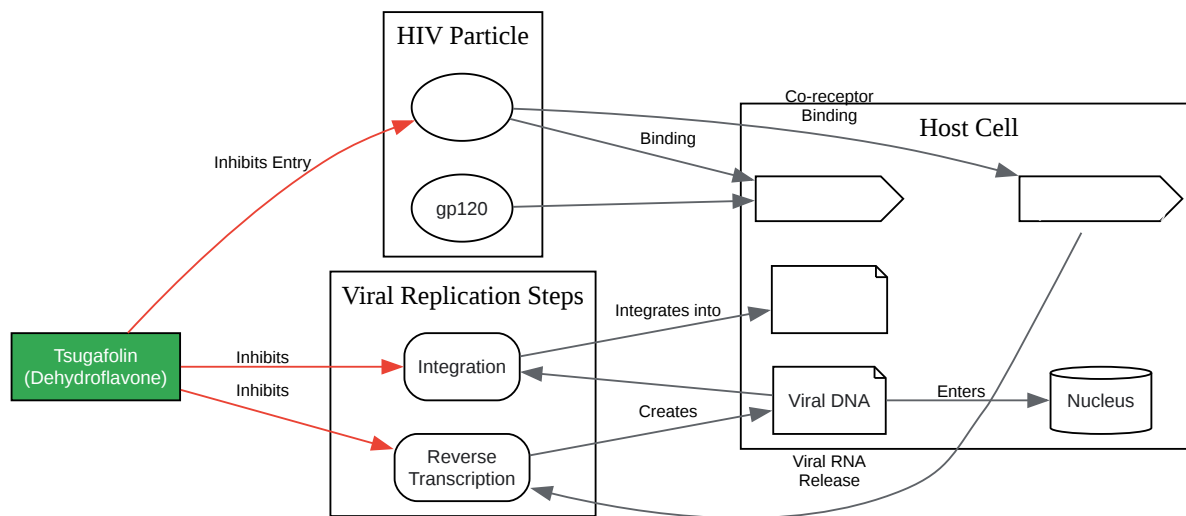
## Biological Activity and Signaling Pathways

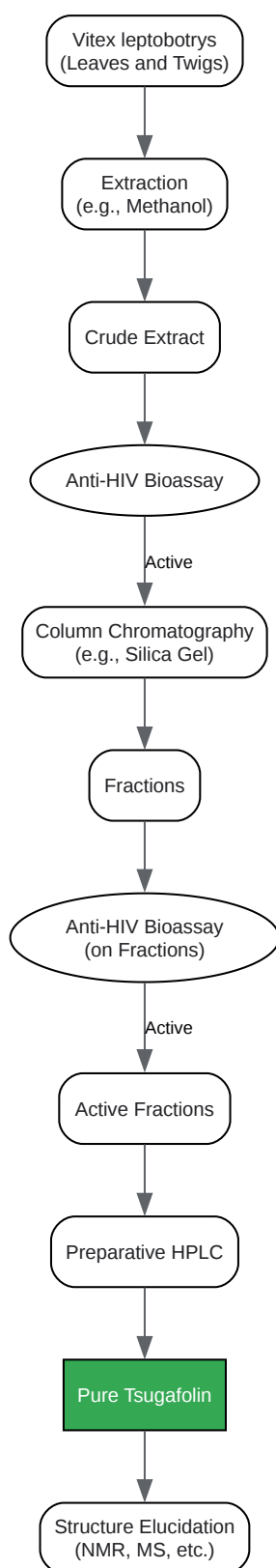
**Tsugafolin** has been identified as having weak anti-HIV activity.[2] Flavonoids, as a class of compounds, can interfere with multiple stages of the HIV life cycle.[8][9][10]

Potential mechanisms by which dehydroflavones like **Tsugafolin** may exert anti-HIV effects include:

- **Inhibition of HIV Entry:** Some flavonoids can interact with the viral envelope glycoprotein gp120 or the host cell receptors (CD4) and co-receptors (CXCR4, CCR5), thereby preventing the virus from entering the host cell.[8][9][11]
- **Inhibition of Reverse Transcriptase:** Flavonoids can inhibit the activity of HIV reverse transcriptase, a crucial enzyme for the conversion of viral RNA into DNA.[10]
- **Inhibition of HIV Integrase:** The integration of viral DNA into the host cell's genome is another critical step that can be targeted. Some flavonoids have been shown to inhibit the activity of HIV integrase.[12]
- **Modulation of Host Cell Signaling Pathways:** Flavonoids can influence various cellular signaling pathways that are often hijacked by HIV for its replication. This can include pathways involved in inflammation and apoptosis.[8][13] For instance, some flavonoids can modulate the NF- $\kappa$ B and protein kinase C signaling pathways, which are involved in HIV gene expression.[8][9]

Mandatory Visualization:





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Tsugafolin | 66568-97-6 [m.chemicalbook.com]
- 2. Tsugafolin | CAS:66568-97-6 | Manufacturer ChemFaces [chemfaces.com]
- 3. chemguide.co.uk [chemguide.co.uk]
- 4. utsc.utoronto.ca [utsc.utoronto.ca]
- 5. fdbio-rptu.de [fdbio-rptu.de]
- 6. IR \_2007 [uanlch.vscht.cz]
- 7. masterorganicchemistry.com [masterorganicchemistry.com]
- 8. Anti-HIV-1 Activity of Flavonoid Myricetin on HIV-1 Infection in a Dual-Chamber In Vitro Model | PLOS One [journals.plos.org]
- 9. Anti-HIV-1 Activity of Flavonoid Myricetin on HIV-1 Infection in a Dual-Chamber In Vitro Model - PMC [pmc.ncbi.nlm.nih.gov]
- 10. The Signaling Pathways, and Therapeutic Targets of Antiviral Agents: Focusing on the Antiviral Approaches and Clinical Perspectives of Anthocyanins in the Management of Viral Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
- 12. Evaluation of a flavonoid library for inhibition of interaction of HIV-1 integrase with human LEDGF/p75 towards a structure–activity relationship - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Physical and Chemical Properties of Tsugafolin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1163843#physical-and-chemical-properties-of-tsugafolin]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)